

Dipentyl carbonate molecular weight and formula

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Compound of Interest

Compound Name: Dipentyl carbonate

Cat. No.: B1330105

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A Technical Guide to Dipentyl Carbonate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the fundamental physicochemical properties of **dipentyl carbonate**, also known as diamyl carbonate. The information is presented to be a convenient reference for professionals engaged in chemical research and development.

Physicochemical Data Summary

The core identifying properties of **dipentyl carbonate** are summarized below. These values are foundational for experimental design, analytical characterization, and chemical synthesis.

Identifier	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ O ₃	[1] [2] [3]
Molecular Weight	202.29 g/mol	[1] [2] [3]
CAS Number	2050-94-4	[1] [4] [5]
Synonyms	Diamyl carbonate, Carbonic acid, dipentyl ester	[1] [2] [3]

Chemical Structure

The molecular structure of **dipentyl carbonate** consists of a central carbonate group esterified with two pentyl (or amyl) chains. This structure dictates its physical properties, such as its nonpolar nature and solubility characteristics.

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References

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- 2. americanelements.com [americanelements.com]
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